

simultaneous quantification of PI-103 and metabolites

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Compound of Interest

Compound Name: PI 103-D8

Cat. No.: B1162607

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Application Note: Simultaneous Quantification of PI-103 and Major Metabolites (Glucuronide/Oxidized) via LC-MS/MS

Introduction: The Metabolic Bottleneck of PI-103

PI-103 is a potent, synthetic small molecule inhibitor targeting Class I phosphatidylinositol 3-kinases (PI3K) and mTOR (mTORC1/C2).[1][2][3] Despite its high potency in vitro, PI-103 failed to progress clinically largely due to its poor pharmacokinetic (PK) profile. The compound undergoes rapid and extensive Phase II metabolism, specifically glucuronidation, leading to low oral bioavailability and rapid clearance.[4]

For drug development professionals, quantifying the parent compound (PI-103) alone provides an incomplete picture. To understand the "loss" of active drug and the potential for enterohepatic recycling, it is critical to simultaneously quantify the parent, its primary O-glucuronide metabolite (M2), and its mono-oxidized metabolite (M1).

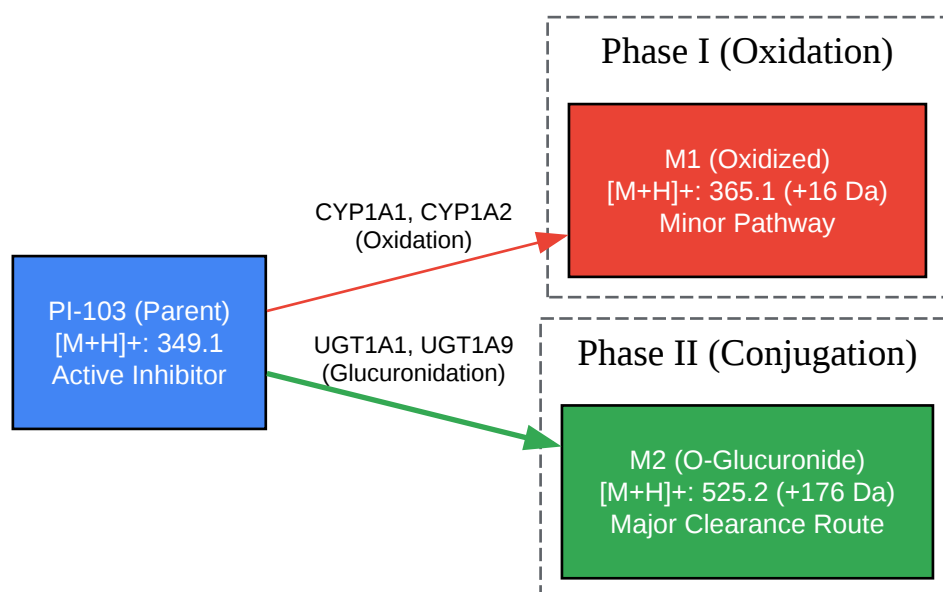
This guide details a high-sensitivity LC-MS/MS protocol designed to capture this dynamic metabolic landscape, ensuring robust data for PK/PD correlation studies.

The Metabolic Landscape

Understanding the structural modifications is a prerequisite for MS method development. PI-103 (MW 348.[2][3]3) contains a phenolic hydroxyl group and a morpholine ring.

- M0 (Parent): The active inhibitor.
- M2 (Glucuronide): The dominant metabolite formed by UGT1A1 and UGT1A9. The addition of glucuronic acid (+176 Da) renders it highly polar and rapidly excreted.
- M1 (Oxidized): A minor metabolite formed by CYP1A1/1A2, involving hydroxylation (+16 Da), likely on the morpholine or phenyl ring.

Figure 1: PI-103 Metabolic Pathway & Mass Shifts



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Caption: Metabolic fate of PI-103 showing the dominant glucuronidation pathway (M2) and minor oxidation pathway (M1).[5]

Method Development Strategy

Internal Standard (IS) Selection

- Gold Standard: Stable isotope-labeled PI-103 (e.g., PI-103-d8). This compensates best for matrix effects and ionization suppression.
- Alternative: If isotopologues are unavailable, use a structural analog like GDC-0941 (Pictilisib) or a generic kinase inhibitor IS like Sorafenib-d3, provided they separate chromatographically.

Sample Preparation: The "Glucuronide Trap"

Critical Warning: Acyl-glucuronides can be unstable at alkaline pH, undergoing hydrolysis back to the parent drug. While PI-103 forms an ether (O-) glucuronide (more stable), it is best practice to maintain a neutral-to-acidic pH during extraction to prevent degradation and source fragmentation.

- Method: Protein Precipitation (PPT) is preferred over Liquid-Liquid Extraction (LLE) because glucuronides are highly polar and may not extract well into organic solvents like ethyl acetate.

Chromatography (LC) Conditions

- Column: C18 Reverse Phase (e.g., Waters XBridge BEH C18, 2.1 x 50 mm, 2.5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water (Acidic pH promotes protonation for ESI+).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A steep gradient is required to elute the polar glucuronide (early eluting) and the hydrophobic parent (late eluting) within a short run time.

Detailed Experimental Protocol

Equipment & Reagents

- LC System: Agilent 1290 Infinity II or equivalent UHPLC.
- MS System: Triple Quadrupole (e.g., Sciex 6500+ or Thermo Altis).
- Solvents: LC-MS grade Acetonitrile, Methanol, Formic Acid.

Stock Solution Preparation

- PI-103 Stock: Dissolve 1 mg PI-103 in 1 mL DMSO (1 mg/mL). Store at -80°C.
- Metabolite Standards: If M1/M2 standards are unavailable commercially, generate them biologically:
 - Incubate PI-103 (10 µM) with pooled Human Liver Microsomes (HLM) + UDPGA + NADPH for 60 mins.
 - Use this "biomix" to identify retention times and optimize MS parameters.

Sample Extraction Protocol (Plasma)

- Thaw plasma samples on ice.
- Aliquot 50 µL of plasma into a 1.5 mL Eppendorf tube.
- Add IS: Add 10 µL of Internal Standard solution (500 ng/mL in 50% MeOH). Vortex.
- Precipitate: Add 150 µL of ice-cold Acetonitrile containing 0.1% Formic Acid.
 - Note: The acid ensures the glucuronide remains stable.
- Vortex vigorously for 1 minute.
- Centrifuge at 15,000 x g for 10 minutes at 4°C.
- Transfer 100 µL of the supernatant to an LC vial with insert.
- Dilute with 100 µL of Water (0.1% FA) to match initial mobile phase conditions (reduces peak broadening).

LC-MS/MS Parameters

Source: Electrospray Ionization (ESI), Positive Mode. Spray Voltage: 3500 V | Temp: 500°C.

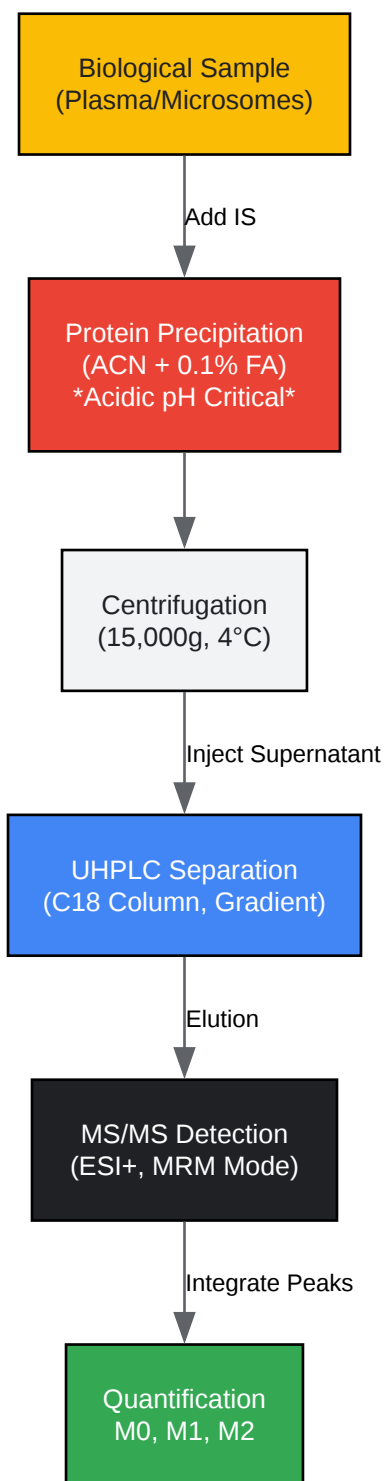
MRM Table (Quantification Transitions):

Analyte	Precursor (Q1)	Product (Q3)	Collision Energy (V)	Dwell Time (ms)	Type
PI-103 (M0)	349.1	305.1	35	50	Quant
PI-103 (Qual)	349.1	278.1	40	50	Qual
M1 (Oxidized)	365.1	321.1	35	50	Quant
M2 (Glucuronide)	525.2	349.1	25	50	Quant*
Internal Standard	[Mass]	[Fragment]	[Opt]	50	Quant

- Note on M2: The transition 525.2 -> 349.1 represents the neutral loss of the glucuronic acid moiety (-176), a highly specific transition for glucuronides.

Analytical Workflow Visualization

Figure 2: Sample-to-Data Workflow



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Caption: Step-by-step analytical workflow emphasizing acidic precipitation to stabilize metabolites.

Validation & Troubleshooting

Handling Metabolite Quantification without Standards

It is common that synthesized standards for M1 and M2 are unavailable. In this scenario:

- **Semi-Quantification:** Use the calibration curve of the Parent (PI-103) to estimate metabolite concentrations.
- **Correction:** Assume similar ionization efficiency, or if possible, isolate the metabolite fraction from a microsomal incubation, determine the concentration via UV/NMR, and use that to calibrate the MS response.
- **Reporting:** Report metabolite levels as "PI-103 equivalents" or "Peak Area Ratios" if absolute quantification is impossible.

Matrix Effects

PI-103 is hydrophobic and elutes late, often in a region with phospholipid interference.

- **Test:** Post-column infusion of PI-103 while injecting blank plasma extract. Look for suppression zones.
- **Fix:** If suppression is observed, switch to a Solid Phase Extraction (SPE) protocol using a mixed-mode cation exchange plate (MCX) to wash away phospholipids.

Linearity and Sensitivity

- **Range:** 1.0 ng/mL to 2000 ng/mL.
- **Weighting:** $1/x^2$ linear regression is typically required due to the wide dynamic range.

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